

An In-depth Technical Guide to the Chemical Properties of Methyl 3-hydroxyhexadecanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-hydroxyhexadecanoate

Cat. No.: B142827

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 3-hydroxyhexadecanoate, also known as methyl 3-hydroxypalmitate, is a hydroxy fatty acid methyl ester. This document provides a comprehensive overview of its chemical and physical properties, relevant experimental protocols, and its role in biological signaling pathways. This technical guide is intended for researchers, scientists, and professionals in the field of drug development who are interested in the characteristics and potential applications of this compound.

Chemical and Physical Properties

Methyl 3-hydroxyhexadecanoate is an organic compound with the molecular formula $C_{17}H_{34}O_3$.^{[1][2][3]} It is classified as a fatty acid methyl ester and is structurally related to 3-hydroxypalmitic acid.^[3] The presence of a hydroxyl group on the third carbon atom imparts specific chemical and physical characteristics that are of interest in various research contexts.

Quantitative Data Summary

The following table summarizes the key quantitative chemical and physical properties of **methyl 3-hydroxyhexadecanoate**.

Property	Value	Source
Molecular Formula	C17H34O3	[1][2][3]
Molecular Weight	286.45 g/mol	[1][2]
IUPAC Name	methyl 3-hydroxyhexadecanoate	[1][3]
CAS Number	51883-36-4	[2][3]
Density	0.922 g/cm ³	
Boiling Point	388.9 °C at 760 mmHg	
Flash Point	147.4 °C	
Refractive Index	1.453	
Storage Temperature	-20°C	
Physical State	Solid	[2]
Purity (typical)	>98%	[2]

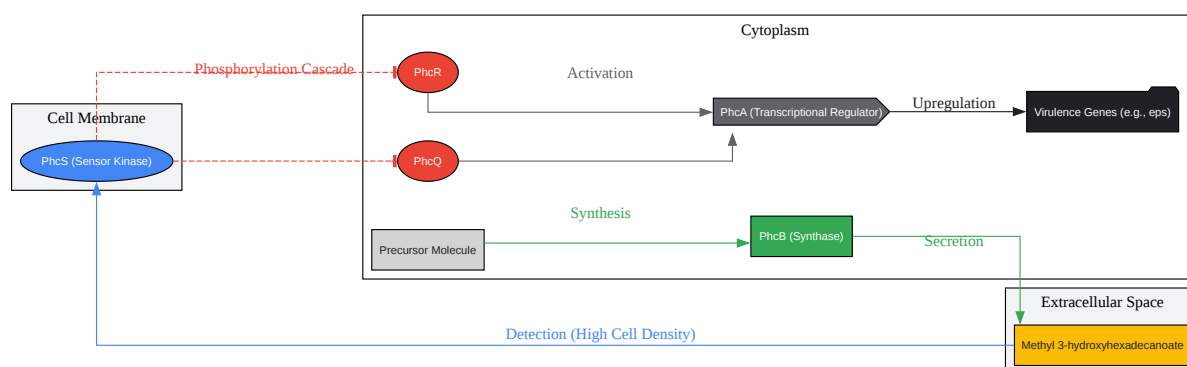
Biological Activity and Signaling Pathways

Methyl 3-hydroxyhexadecanoate is a known signaling molecule in the quorum-sensing (QS) system of the plant pathogen *Ralstonia solanacearum*.^[4] Quorum sensing is a cell-to-cell communication mechanism that allows bacteria to coordinate gene expression based on population density. In *R. solanacearum*, this system regulates the expression of virulence factors.^{[4][5][6]}

The phc quorum-sensing system in *R. solanacearum* utilizes either methyl 3-hydroxymyristate (3-OH MAME) or **methyl 3-hydroxyhexadecanoate** (also referred to as methyl 3-hydroxypalmitate or 3-OH PAME) as the signaling molecule.^{[4][7]} The synthesis of this signal is carried out by the methyltransferase PhcB.^{[4][7]} As the bacterial population density increases, the concentration of **methyl 3-hydroxyhexadecanoate** rises. This signal is then detected by a two-component system, which ultimately leads to the activation of the transcriptional regulator PhcA.^{[4][5][8]} PhcA, in turn, controls the expression of a wide range of genes responsible for

virulence, including the production of exopolysaccharides (EPS), which are crucial for the development of bacterial wilt disease in host plants.[5][6]

Ralstonia solanacearum Quorum Sensing Pathway



[Click to download full resolution via product page](#)

Caption: Quorum sensing in *Ralstonia solanacearum*.

Experimental Protocols

Synthesis of Methyl 3-hydroxyhexadecanoate

A general method for the synthesis of fatty acid methyl esters (FAMES) from the corresponding carboxylic acid can be adapted for **methyl 3-hydroxyhexadecanoate**. This typically involves an acid-catalyzed esterification with methanol.

Materials:

- 3-hydroxyhexadecanoic acid
- Anhydrous methanol
- Concentrated sulfuric acid (as catalyst)
- Anhydrous sodium sulfate
- Hexane
- Saturated sodium bicarbonate solution
- Round-bottom flask, reflux condenser, separatory funnel, rotary evaporator

Procedure:

- Dissolve 3-hydroxyhexadecanoic acid in a large excess of anhydrous methanol in a round-bottom flask.
- Slowly add a catalytic amount of concentrated sulfuric acid while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and add an equal volume of hexane.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and again with water.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the solution using a rotary evaporator to obtain the crude **methyl 3-hydroxyhexadecanoate**.
- Further purification can be achieved by column chromatography on silica gel if necessary.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a standard technique for the analysis of fatty acid methyl esters. The following is a general protocol that can be optimized for **methyl 3-hydroxyhexadecanoate**.

Sample Preparation:

- If the analyte is in a complex matrix, an extraction step (e.g., liquid-liquid extraction with a non-polar solvent like hexane) is required.
- For biological samples, a derivatization step may be necessary to convert free fatty acids to their methyl esters if they are not already in that form.

Instrumentation and Conditions (Example):

- Gas Chromatograph: Agilent 5890 series II or similar.
- Column: HP-5MS capillary column or equivalent.
- Injection Volume: 1 μ L.
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 5 minutes.
 - Ramp 1: Increase to 200°C at a rate of 3.8°C/min.
 - Ramp 2: Increase to 290°C at a rate of 15°C/min, hold for 6 minutes.
- Mass Spectrometer: Operated in electron ionization (EI) mode.
- Data Acquisition: Full scan mode for identification or selected ion monitoring (SIM) for quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for the structural elucidation of organic molecules.

Sample Preparation:

- Dissolve a few milligrams of the purified compound in a suitable deuterated solvent (e.g., CDCl₃).

Expected Chemical Shifts (¹H-NMR in CDCl₃):

- ~3.98 ppm (m): Proton on the carbon bearing the hydroxyl group (C-3).
- ~2.50 and 2.39 ppm (dd): Diastereotopic protons on the carbon adjacent to the ester carbonyl (C-2).
- ~3.67 ppm (s): Protons of the methyl ester group (OCH₃).
- ~1.25 ppm (m): Protons of the long methylene chain ((CH₂)_n).
- ~0.88 ppm (t): Protons of the terminal methyl group.

Expected Chemical Shifts (¹³C-NMR):

- ~170-174 ppm: Ester carbonyl carbon.
- ~68.3 ppm: Carbon attached to the hydroxyl group (C-3).

Conclusion

Methyl 3-hydroxyhexadecanoate is a fatty acid methyl ester with defined chemical and physical properties. Its role as a signaling molecule in the quorum-sensing system of *Ralstonia solanacearum* makes it a molecule of interest for research in plant pathology and microbiology. The provided experimental protocols offer a starting point for the synthesis and analysis of this compound, which can be further optimized for specific research needs. This technical guide serves as a valuable resource for scientists and researchers working with or interested in the properties and applications of **methyl 3-hydroxyhexadecanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. methyl (3S)-3-hydroxyhexadecanoate | C17H34O3 | CID 12201888 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. larodan.com [larodan.com]
- 3. Methyl 3-hydroxyhexadecanoate | C17H34O3 | CID 103553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. annualreviews.org [annualreviews.org]
- 5. researchgate.net [researchgate.net]
- 6. Positive regulation of the PhcB neighbouring regulator PrhX on expression of the type III secretion system and pathogenesis in *Ralstonia solanacearum* - PMC [pmc.ncbi.nlm.nih.gov]
- 7. PhcQ mainly contributes to the regulation of quorum sensing-dependent genes, in which PhcR is partially involved, in *Ralstonia pseudosolanacearum* strain OE1-1 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. A two-component system in *Ralstonia* (*Pseudomonas*) *solanacearum* modulates production of PhcA-regulated virulence factors in response to 3-hydroxypalmitic acid methyl ester - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Methyl 3-hydroxyhexadecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142827#methyl-3-hydroxyhexadecanoate-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com